

A Comparative Spectroscopic Guide to Methyl 4-hydroxyhex-2-ynoate and Its Analogs

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Compound of Interest

Compound Name: **Methyl 4-hydroxyhex-2-ynoate**

Cat. No.: **B043938**

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This guide provides an in-depth spectroscopic comparison of **Methyl 4-hydroxyhex-2-ynoate** and a curated selection of its structural analogs. Designed for researchers, scientists, and professionals in drug development, this document delves into the nuances of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data to facilitate the identification and characterization of these compounds. By understanding the subtle shifts and patterns in their spectra, researchers can gain valuable insights into the structure-property relationships of this important class of molecules.

Introduction to Methyl 4-hydroxyhex-2-ynoate and its Significance

Methyl 4-hydroxyhex-2-ynoate is a polyfunctional organic molecule containing a methyl ester, a hydroxyl group, and an internal alkyne. This combination of functional groups makes it a versatile building block in organic synthesis, with potential applications in the development of novel pharmaceuticals and biologically active compounds. The precise characterization of this molecule and its analogs is paramount for ensuring purity, verifying structure, and understanding reactivity in subsequent synthetic transformations. Spectroscopic techniques are the cornerstone of this characterization, providing a detailed fingerprint of the molecular structure.

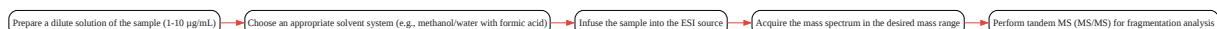
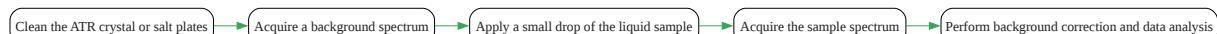
This guide will compare **Methyl 4-hydroxyhex-2-ynoate** with three of its analogs, each chosen to highlight specific spectroscopic features arising from subtle structural modifications:

- Analog 1: Ethyl 4-hydroxyhex-2-ynoate: Modification of the ester group.
- Analog 2: Methyl 4-hydroxy-5,5-dimethylhex-2-ynoate: Introduction of steric bulk adjacent to the hydroxyl group.
- Analog 3: Methyl 5-hydroxyhex-3-ynoate: Isomeric variation in the positions of the hydroxyl and alkyne functionalities.

Comparative Spectroscopic Analysis

A thorough analysis of the NMR, IR, and Mass Spectra of **Methyl 4-hydroxyhex-2-ynoate** and its analogs reveals key differences that are diagnostic of their respective structures. The following sections detail the predicted spectroscopic data for each compound.

Methyl 4-hydroxyhex-2-ynoate



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